

MP-513 (hydrobromide) chemical structure and properties

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An In-Depth Technical Guide to Tenueligliptin (MP-513) Hydrobromide: Chemical Structure and Properties

Authored by: A Senior Application Scientist

Introduction

Tenueligliptin, also known by its developmental code MP-513, is a potent, third-generation oral dipeptidyl peptidase-4 (DPP-4) inhibitor.[1] It is utilized in the management of type 2 diabetes mellitus. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, synthesis, and analytical methodologies for Tenueligliptin hydrobromide, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Physicochemical Properties

Tenueligliptin's unique "J-shaped" structure, formed by five consecutive rings, is key to its potent and sustained inhibitory action on the DPP-4 enzyme.[1] This configuration allows for strong interaction with the S2 extensive subsite of the enzyme.[1] The hydrobromide salt form enhances the compound's stability and handling characteristics for formulation purposes.[2]

Chemical Structure

Below is the chemical structure of Teneligliptin:

Caption: Chemical structure of Teneligliptin.

Physicochemical Data

The physicochemical properties of Teneligliptin hydrobromide are crucial for its formulation and pharmacokinetic profile. These properties have been compiled from various sources and are summarized in the table below. It is important to note that the hydrobromide salt can exist in different stoichiometric and hydrated forms, which may account for variations in reported molecular weights and other properties.^{[3][4][5]} The most commonly cited form is the hemipenta hydrobromide hydrate.^{[4][5]}

Property	Value	Source(s)
IUPAC Name	{{(2S,4S)-4-[4-(3-Methyl-1-phenyl-1H-pyrazol-5-yl)-1-piperazinyl]-2-pyrrolidinyl}(1,3-thiazolidin-3-yl)methanone	[6]
Synonyms	MP-513, Tenelia	[1]
CAS Number	760937-92-6 (Free Base)	[1]
906093-29-6 (Hydrobromide)	[7]	
1572583-29-9 (Hydrobromide Hydrate)	[8]	
Molecular Formula	C ₂₂ H ₃₀ N ₆ OS (Free Base)	[1]
C ₂₂ H ₃₀ N ₆ OS · 2.5HBr · xH ₂ O (Hemipenta Hydrobromide Hydrate)	[9][10]	
(C ₂₂ H ₃₀ N ₆ OS) ₂ · 5HBr · 2H ₂ O	[3]	
Molecular Weight	426.58 g/mol (Free Base)	[1][11]
628.86 g/mol (as 2.5 HBr salt)		
~1293.75 g/mol (as Dimer Pentahydrobromide Dihydrate)	[3]	
Melting Point	>211°C	[12]
196-200 °C	[13]	
pKa (Strongest Basic)	8.70 - 9.38 (Predicted)	[1]
Solubility	Water: Freely soluble	[13]
DMSO: ≥30 mg/mL	[1][13]	
Ethanol: ~2 mg/mL	[1]	
Methanol: Sparingly soluble	[12]	
PBS (pH 7.2): ~10 mg/mL	[1]	

Appearance	White to off-white crystalline powder	[13]
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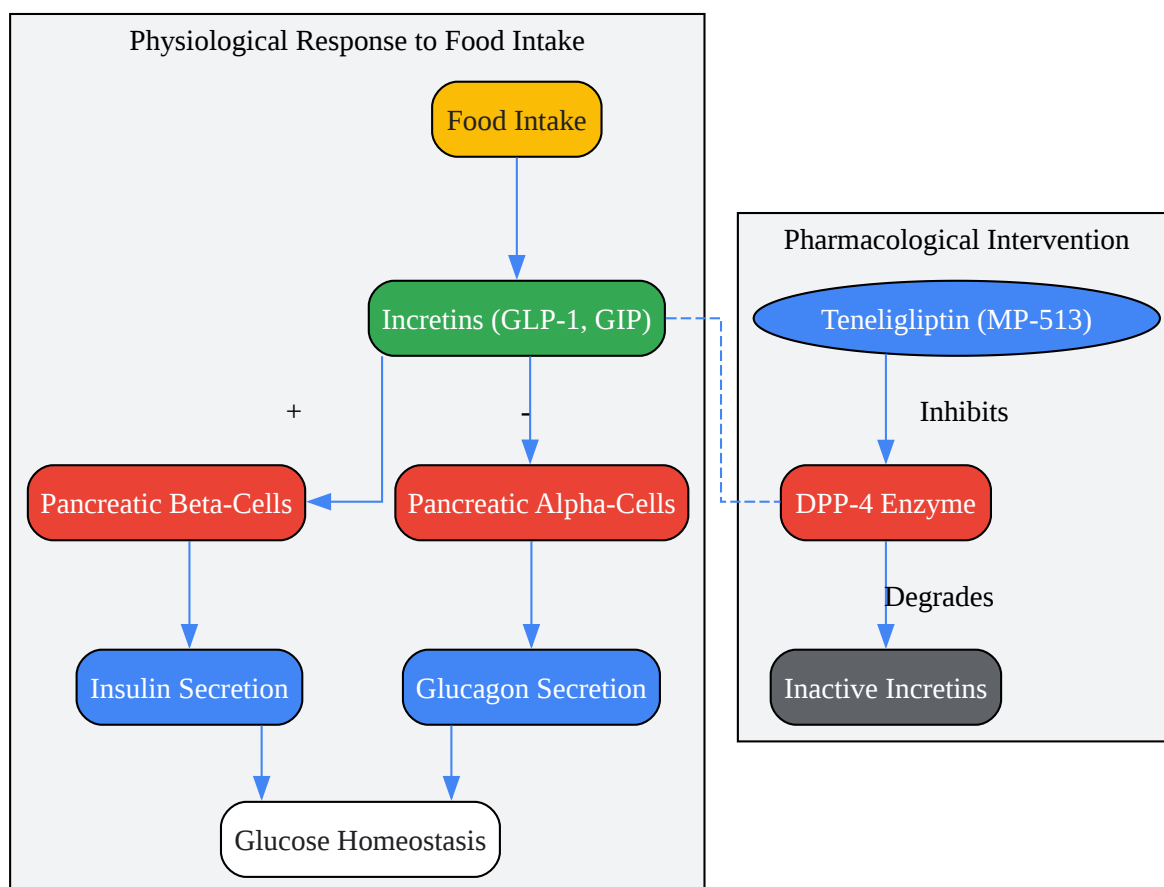
Mechanism of Action: DPP-4 Inhibition

Teneligliptin exerts its therapeutic effect by inhibiting the dipeptidyl peptidase-4 (DPP-4) enzyme. DPP-4 is responsible for the rapid degradation of incretin hormones, primarily glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).

By inhibiting DPP-4, Teneligliptin increases the levels of active incretins. This leads to:

- **Enhanced Glucose-Dependent Insulin Secretion:** Increased incretin levels stimulate the pancreatic β -cells to release insulin in response to elevated blood glucose.
- **Suppressed Glucagon Secretion:** GLP-1, in particular, suppresses the release of glucagon from pancreatic α -cells, which in turn reduces hepatic glucose production.

This glucose-dependent mechanism of action results in a low risk of hypoglycemia.



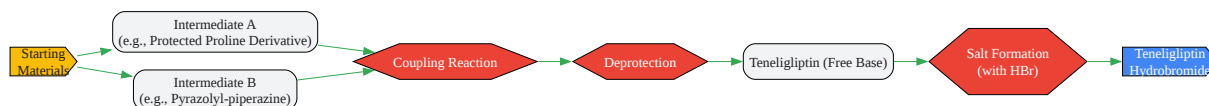
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Caption: Mechanism of action of Teneligliptin (MP-513).

Synthesis of Teneligliptin Hydrobromide

The synthesis of Teneligliptin hydrobromide is a multi-step process that typically involves the construction of key intermediates followed by their coupling and final salt formation. While several synthetic routes have been reported, a general overview is presented below.

General Synthetic Workflow



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Caption: Generalized synthetic workflow for Teneligliptin hydrobromide.

Exemplary Synthesis Protocol

A reported industrial process for the synthesis of Teneligliptin involves the following key steps: [14]

- Preparation of Intermediates: This includes the synthesis of a reactive nosyl derivative of L-proline methyl ester and 1-(3-methyl-1-phenyl-1H-pyrazol-5-yl)piperazine.
- Stereoselective Substitution: A stereoselective SN2-type nucleophilic substitution reaction between the two key intermediates.
- Deesterification: Removal of the ester group to yield a carboxylic acid derivative.
- Amidation and Deprotection: Coupling with thiazolidine followed by deprotection of the N-Boc group.
- Salt Formation and Crystallization: Treatment with hydrobromic acid in a suitable solvent system (e.g., methanol, N,N-dimethyl formamide, and tetrahydrofuran) to yield Teneligliptin 2.5 hydrobromide hydrate.[15][16]

Analytical Methodologies

Robust analytical methods are essential for the quantification and quality control of Teneligliptin hydrobromide in bulk drug and pharmaceutical formulations.

UV-Visible Spectrophotometry

A simple and rapid UV-Visible spectrophotometric method can be employed for the estimation of Teneligliptin.

- Protocol Outline:
 - Solvent Selection: Distilled water or Dimethyl Sulfoxide (DMSO) can be used as the solvent.[\[9\]](#)[\[17\]](#)[\[18\]](#)
 - Preparation of Standard Stock Solution: Accurately weigh Teneligliptin hydrobromide hydrate and dissolve it in the chosen solvent to prepare a stock solution of known concentration (e.g., 1000 µg/mL).[\[17\]](#)[\[19\]](#)
 - Working Standard Solutions: Prepare a series of dilutions from the stock solution to obtain concentrations within the linear range (e.g., 10-50 µg/mL).[\[18\]](#)
 - Wavelength Scanning: Scan the standard solutions over the UV range (e.g., 200-400 nm) to determine the wavelength of maximum absorbance (λ_{max}). The reported λ_{max} for Teneligliptin is approximately 244-246 nm.[\[9\]](#)[\[19\]](#)
 - Calibration Curve: Measure the absorbance of the working standard solutions at the determined λ_{max} and plot a calibration curve of absorbance versus concentration.
 - Sample Analysis: Prepare the sample solution and measure its absorbance at the λ_{max} . The concentration of Teneligliptin in the sample can be determined from the calibration curve.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC methods offer high specificity and are suitable for stability-indicating assays.

- Protocol Outline:
 - Chromatographic System: An HPLC system equipped with a UV detector and a C18 column (e.g., 250 mm x 4.6 mm, 5 µm) is typically used.[\[19\]](#)[\[20\]](#)

- Mobile Phase: A mixture of a buffer (e.g., potassium dihydrogen phosphate at pH 3.5) and organic solvents like acetonitrile and methanol is commonly employed.[\[20\]](#) A typical mobile phase composition could be a mixture of acetonitrile, methanol, and water (e.g., 30:40:30 v/v/v).[\[19\]](#)
- Flow Rate: A flow rate of 1.0 mL/min is generally used.[\[19\]](#)[\[20\]](#)
- Detection Wavelength: Detection is typically carried out at the λ_{max} of Teneligliptin, around 246 nm or 249 nm.[\[19\]](#)[\[21\]](#)
- Standard and Sample Preparation: Prepare standard and sample solutions in a suitable diluent (e.g., methanol).
- Injection and Analysis: Inject the standard and sample solutions into the chromatograph and record the peak areas. The concentration of Teneligliptin is determined by comparing the peak area of the sample to that of the standard. The retention time for Teneligliptin is typically in the range of 2.8 to 5.3 minutes, depending on the specific method parameters.[\[20\]](#)

Conclusion

Teneligliptin (MP-513) hydrobromide is a potent and selective DPP-4 inhibitor with a well-defined chemical structure and mechanism of action. Its unique structural features contribute to its efficacy in the management of type 2 diabetes. The physicochemical properties of its hydrobromide salt are conducive to oral formulation. The synthesis and analytical methods for Teneligliptin are well-established, providing a solid foundation for its production and quality control in pharmaceutical development. This guide provides essential technical information for researchers and scientists working with this important therapeutic agent.

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